

enalapril maleate photostability and thermal stability

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Compound Focus: Enalapril Maleate

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Enalapril Maleate Stability: Key Factors & Data

The table below summarizes the primary stability findings for **enalapril maleate**:

Factor	Key Findings	Experimental Conditions & Quantitative Data
Thermal Stability (Solid State)	Stability is highly dependent on the drug-matrix pH and humidity [1] [2] [3].	• Accelerated Stability: Tablets stored at 40°C/75% RH for 90 days showed a decrease in enalapril content, with diketopiperazine (DKP) as the primary degradation product [3].
Kinetic Parameters:	Degradation in solid state follows an autocatalytic reaction model. In a humid atmosphere, the activation energy was found to be 94.6 kJ mol⁻¹ [2].	• Thermal Stability (Solution State) Highly unstable in solution, with degradation rate dependent on pH [4].
Forced Degradation:	Under acidic (0.1N HCl, 80°C) , neutral , and alkaline (0.1N NaOH, 80°C) conditions, significant degradation occurs [4].	• Photostability Moderately sensitive to light, particularly in its pure powder form [1] [4].
Pure Powder:	Exposure to daylight caused 3.3% degradation , while UV light caused 0.2% degradation [1].	• Tablets: Formulations, especially those with a basic matrix, showed negligible photolysis, indicating a protective effect [1].
Matrix/Excipient Impact	The acidity or basicity of the drug-matrix is a critical factor [1] [3] [5].	• Acidic Matrix: Promotes degradation to DKP , but the overall extent of degradation is lower [1] [3].
Basic Matrix:	Promotes degradation to enalaprilat and shows a higher overall degradation rate [1].	

Optimal pH: A **neutral microenvironmental pH** is most suitable for stability; acidic conditions (pH ~3) also show a stabilizing effect [5]. |

Recommended Experimental Protocols

HPLC Stability-Indicating Method

This method is effective for separating enalapril from its major degradation products [4].

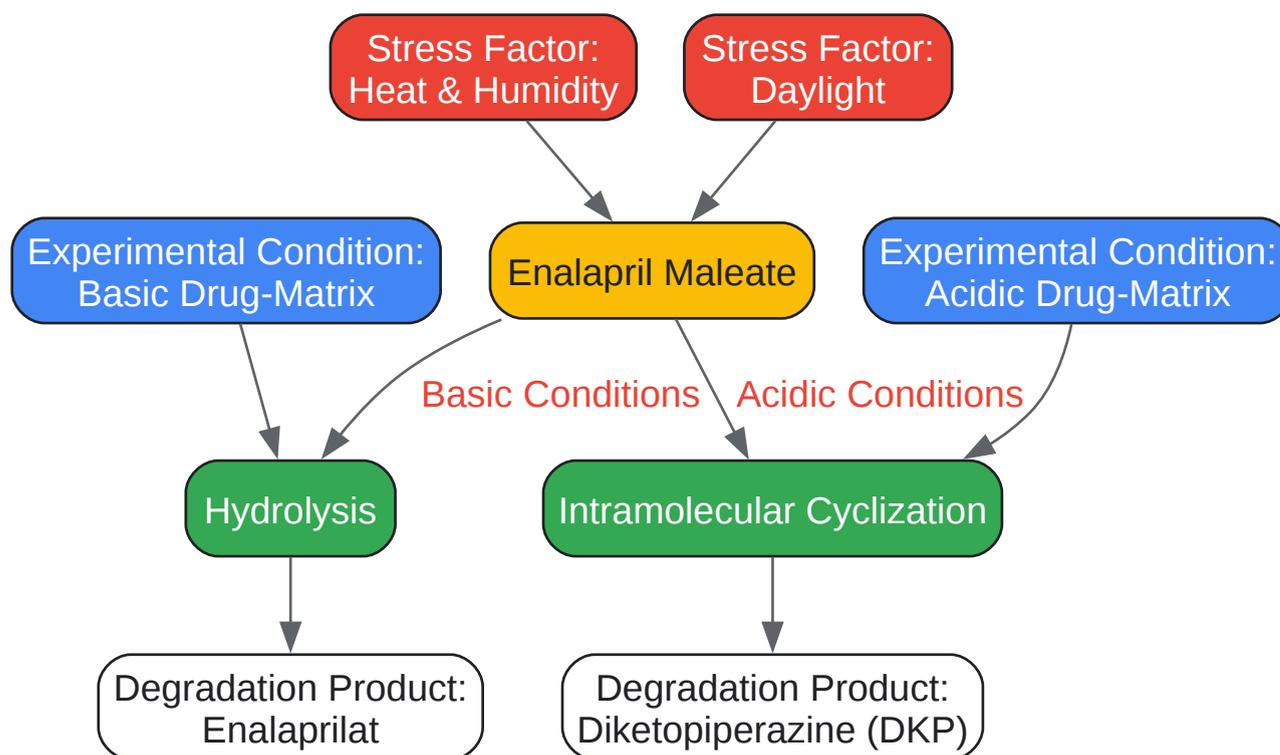
- **Chromatographic Conditions:**
 - **Column:** C18 (e.g., 4.6 x 150 mm, 3.5 µm)
 - **Mobile Phase:** Acetonitrile and phosphate buffer (pH 3.0)
 - **Flow Rate:** 1 mL/min
 - **Detection:** UV at 210 nm
 - **Column Temperature:** 60°C
- **Sample Preparation:** For solid samples, disperse and dissolve in a 1:1 mixture of phosphate buffer and methanol, then centrifuge and inject the supernatant [4].

Forced Degradation Studies

Follow ICH guideline Q1A(R2) to understand degradation pathways [4].

- **Acidic/Basic Hydrolysis:** Treat sample with 0.1N HCl or 0.1N NaOH at **80°C** for several hours.
- **Oxidative Degradation:** Expose sample to **3% hydrogen peroxide** at room temperature.
- **Photostability:** Expose solid drug and formulations to a **light source** that includes both UV and visible light, at a specified temperature (e.g., **40°C**).
- **Solid-State Stability:** Place samples in stability chambers at **40°C and 75% relative humidity** for up to 3 months [3].

The degradation pathway and key experiments can be visualized as follows:



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Troubleshooting Common Formulation Stability Problems

• Rapid Formation of Diketopiperazine (DKP) in Tablets

- **Cause:** This is typically favored in an **acidic microenvironment** within the formulation and is accelerated by **heat and moisture** [3] [6].
- **Solution:** Reformulate to create a **neutral microenvironmental pH**. The use of **alkalinizing agents like sodium bicarbonate** has been shown to thermally stabilize the drug and suppress DKP formation [3] [5].

• Unexpected Degradation in "Inert" Solid Dosage Forms

- **Cause:** **Enalapril maleate** can be stable alone but becomes unstable when mixed with excipients. **Microcrystalline cellulose**, which can absorb moisture, often promotes degradation. **Magnesium stearate** (basic) may also be incompatible [1] [3].
- **Solution:** Perform thorough **excipient compatibility studies** using DSC and TGA. Select excipients that maintain a **neutral or slightly acidic pH** in the final blend [3] [5].

- **Instability in Compounded Oral Liquids**

- **Cause: Enalapril maleate** is inherently unstable in solution, with degradation rate and pathway depending on the vehicle's pH [7] [8].
- **Solution:** Use an **acidic vehicle like Oral Mix or citrate buffer** (pH ~4.2-4.6). When prepared this way, suspensions (1 mg/mL) are stable for over 90 days at 4°C and 25°C. Avoid using pure water as a vehicle [7] [8].

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References

1. Effect of the drug-matrix on the stability of enalapril maleate ... [pubmed.ncbi.nlm.nih.gov]
2. Evaluation of stability of enalapril maleate in solid phase [sciencedirect.com]
3. Evaluation of thermal stability of enalapril maleate tablets ... [link.springer.com]
4. Study of forced degradation behavior of enalapril maleate ... [pubmed.ncbi.nlm.nih.gov]
5. Journal of Thermal Analysis and Calorimetry [link.springer.com]
6. Stability and in vitro release profile of enalapril maleate ... [sciencedirect.com]
7. Stability of enalapril maleate in three extemporaneously ... [pubmed.ncbi.nlm.nih.gov]
8. Stability of Extemporaneously Prepared Enalapril Maleate ... [pmc.ncbi.nlm.nih.gov]

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